

5-Fluoro-2-(trifluoromethoxy)benzaldehyde

spectral data (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	5-Fluoro-2-(trifluoromethoxy)benzaldehyde
Cat. No.:	B1391075

[Get Quote](#)

A Spectroscopic and

Analytical Guide to **5-Fluoro-2-(trifluoromethoxy)benzaldehyde**

Abstract

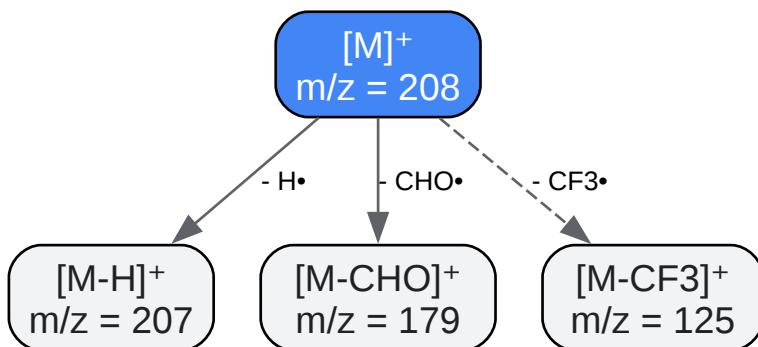
5-Fluoro-2-(trifluoromethoxy)benzaldehyde is a vital building block in contemporary medicinal chemistry and materials science. Its unique substitution pattern, featuring both a fluorine atom and a trifluoromethoxy group on the aromatic ring, imparts distinct electronic properties that are highly sought after in the design of novel pharmaceuticals and functional materials.^{[1][2]} This guide provides an in-depth analysis of the spectral data for this compound, offering a foundational reference for researchers and developers. By detailing the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, this document serves as a comprehensive resource for the unambiguous identification and characterization of **5-Fluoro-2-(trifluoromethoxy)benzaldehyde**.

Introduction

The strategic incorporation of fluorine atoms into organic molecules is a cornerstone of modern drug design, often leading to enhanced metabolic stability, increased binding affinity, and improved bioavailability.^[1] **5-Fluoro-2-(trifluoromethoxy)benzaldehyde** (Molecular Formula: C₈H₄F₄O₂, Molecular Weight: 208.11 g/mol) is an exemplar of this strategy, providing a reactive aldehyde functionality for further synthetic elaboration.^[3] Understanding its

spectroscopic signature is the first critical step in any research and development workflow. This guide explains the causality behind the observed spectral features, grounded in the principles of structural chemistry and analytical science.

Below is the chemical structure of **5-Fluoro-2-(trifluoromethoxy)benzaldehyde**, with atoms numbered for clarity in the subsequent spectral analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 5-Fluoro-2-(Trifluoromethyl)Benzaldehyde [myskinrecipes.com]
- 3. 5-Fluoro-2-(trifluoromethoxy)benzaldehyde | 1092460-81-5 | STB46081 [biosynth.com]
- To cite this document: BenchChem. [5-Fluoro-2-(trifluoromethoxy)benzaldehyde spectral data (NMR, IR, MS)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1391075#5-fluoro-2-trifluoromethoxy-benzaldehyde-spectral-data-nmr-ir-ms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com